

# Personal protective equipment for handling (+)-beta-Irone

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## Compound of Interest

Compound Name: (+)-beta-Irone

Cat. No.: B12758600

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## Essential Safety and Handling Guide for (+)-beta-Irone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(+)-beta-Irone**. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

## Personal Protective Equipment (PPE)

When handling **(+)-beta-Irone**, a comprehensive approach to personal protection is mandatory to prevent skin and eye contact, and inhalation of vapors.<sup>[1]</sup>

- **Eye and Face Protection:** Always wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[2]</sup> For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.<sup>[3]</sup>
- **Skin Protection:**
  - **Gloves:** Standard nitrile gloves are not recommended for handling **(+)-beta-Irone** due to their poor resistance to ketones.<sup>[2][3][4]</sup> Butyl rubber gloves are the preferred choice as they provide effective protection against ketones, aldehydes, and esters.<sup>[1][5][6]</sup> If Butyl

rubber gloves are not available, neoprene may be considered, but a thorough risk assessment should be conducted. Always inspect gloves for tears or punctures before use and remove them carefully to avoid skin contamination.

- Protective Clothing: A lab coat or other protective clothing is required to prevent skin exposure.<sup>[2][3]</sup> Ensure clothing is removed and decontaminated if it comes into contact with the substance.<sup>[3][5]</sup>
- Respiratory Protection: Under normal laboratory conditions with adequate local exhaust ventilation, respiratory protection is typically not required.<sup>[2]</sup> However, if ventilation is insufficient or in the case of a spill, a NIOSH-approved respirator should be worn.<sup>[3]</sup>

A summary of recommended PPE is provided in the table below.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133). A face shield is recommended for splash hazards. <sup>[2][3]</sup>
Hand Protection	Butyl rubber gloves are strongly recommended. <sup>[1][5][6]</sup> Nitrile gloves offer poor resistance to ketones and should be avoided. <sup>[2][3][4]</sup>
Skin/Body Protection	Lab coat or other protective clothing to prevent skin contact. <sup>[2][3]</sup>
Respiratory	Not required with adequate ventilation. Use a NIOSH-approved respirator if ventilation is poor or during spill cleanup. <sup>[2][3]</sup>

## Operational Plan: Handling and Storage

- Handling: Always handle **(+)-beta-Irone** in a well-ventilated area, preferably within a chemical fume hood.<sup>[5]</sup> Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.<sup>[1]</sup> Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[3][5]</sup> Wash hands thoroughly after handling.<sup>[2]</sup>

- Storage: Store in a tightly closed, opaque container in a cool, dry, and dark area.[3][5] The recommended storage temperature is between 2-8°C. Keep the substance away from heat sources, ignition sources, and incompatible materials such as strong oxidizing agents and strong bases.[1][2][3]

## Disposal Plan

**(+)-beta-Irone** and its container must be disposed of as hazardous waste.[1][4] All waste disposal must be conducted in accordance with local, state, and federal regulations.[1] Do not allow the chemical to enter drains or waterways, as it is toxic to aquatic life.[4][5][7] Contaminated absorbent materials from spills should also be collected in a sealed container for hazardous waste disposal.[8]

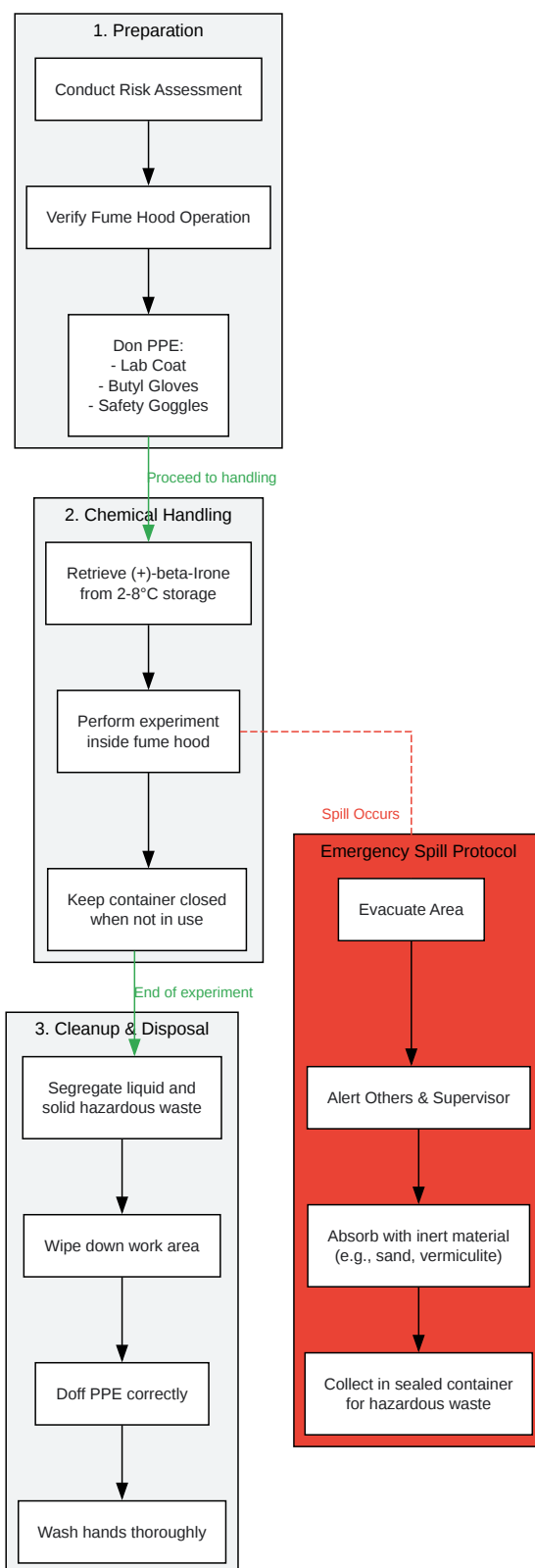
## Quantitative Data

The following table summarizes key quantitative data for **(+)-beta-Irone**.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O	[2]
Molecular Weight	192.3 g/mol	[2]
Oral LD50 (Rat)	4590 mg/kg	[2]
Flash Point	> 113 °C (> 235 °F) - closed cup	[8]
Autoignition Temp.	250 °C (482 °F)	[8]
Storage Temperature	2 - 8 °C	[3]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **(+)-beta-Irone** in a laboratory setting.



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Caption: Workflow for the safe handling of **(+)-beta-Irone**.

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